

Denatonium Chloride safety data sheet and toxicity profile

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Compound Focus: Denatonium Chloride

CAS No.: 1674-99-3

Cat. No.: S580827

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Chemical Identity and Properties

Denatonium chloride is recognized as one of the most bitter substances known. The following table summarizes its core chemical and physical characteristics.

Property	Details
CAS Number	1674-99-3 [1] [2]
Molecular Formula	$C_{21}H_{29}ClN_2O$ [1] [2]
Molecular Weight	360.93 g/mol [1]
Chemical Name	N-(2-((2,6-Dimethylphenyl)amino)-2-oxoethyl)-N,N-diethylbenzenemethanaminium chloride [1]
Appearance	White to off-white crystalline solid [1]
Melting Point	163-170 °C (literature range: 163-170°C [3], 174-176°C [1])
Bitterness Threshold	Extremely low; solutions of 10 ppm are "unbearably bitter" [3]

Toxicity and Safety Profile

The quantitative toxicity data from the search results is limited. The table below presents the available information, which should be interpreted with caution due to its age and limited scope.

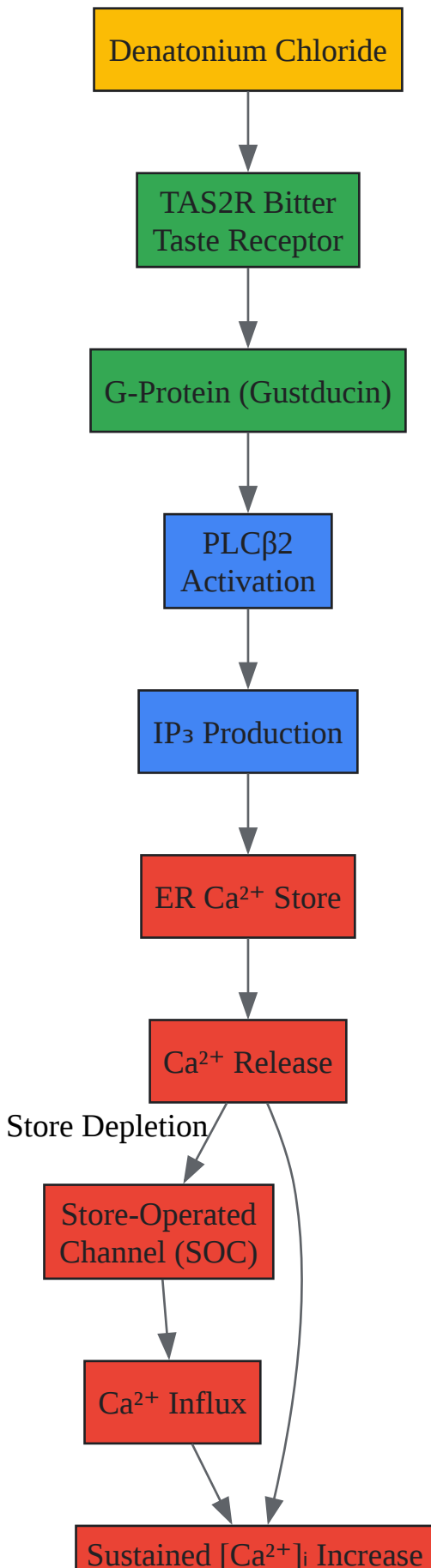
Aspect	Details
Acute Toxicity (Animal Data)	An intraperitoneal study in mice reported an LD₅₀ of 25 mg/kg [2]. The route of administration and the single data point limit its utility for comprehensive risk assessment.
GHS Hazard Statements	Based on the structure and limited data, potential hazards include H302 (Harmful if swallowed) , H315 (Causes skin irritation) , H318 (Causes serious eye damage) , and H332 (Harmful if inhaled) [3]. Note: This is inferred from a related compound and must be verified with an official SDS.
General Health Risks	Not known to pose long-term health risks with typical aversive use [3]. As a powder, handling requires care to avoid inhalation or direct contact.

Mechanism of Action and Biochemical Pathways

Denatonium chloride activates bitter taste receptors (TAS2Rs), a class of G-protein coupled receptors (GPCRs) [4] [5]. The proposed molecular interaction involves:

- **Polar Interactions:** Electrophilic binding via the ammonium nitrogen atom and nucleophilic binding via the oxygen atom of the carbonyl group, with a critical distance of about 0.32 nm between them [4].
- **Hydrophobic Interactions:** Two hydrophobic binding sites exist, one for the benzyldiethylammonium group and another for the 2,6-dimethylphenyl group, particularly its methyl substituents in a *trans*-configuration of the amide bond [4].

The receptor activation triggers a well-defined intracellular signaling cascade, as illustrated below.



& Signal Transduction

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Diagram of the **denatonium chloride**-induced calcium signaling pathway in taste cells.

This pathway involves an initial release of calcium from intracellular stores (Endoplasmic Reticulum) via IP₃ receptors, followed by a sustained phase of calcium influx through Store-Operated Channels (SOCs) in the plasma membrane [6].

Research Applications and Experimental Considerations

Denatonium chloride is a vital tool in various research fields.

- **Bitter Taste Transduction:** Serves as a prototypical bitter stimulus to study TAS2R receptor biology and downstream signaling events [4] [6].
- **Behavioral Studies:** Used in aversive conditioning experiments and to study feeding behavior, as bitter taste often deters consumption [5].
- **Placebo Control:** Included in placebo formulations in clinical trials to mimic the bitter taste of active drugs, ensuring proper blinding [3].
- **Extra-Oral Receptor Research:** Used to investigate the role of TAS2Rs in other tissues, such as airway smooth muscle, where their activation can cause bronchodilation [3] [5].

Experimental Protocol: Measuring Calcium Dynamics in Taste Cells

This methodology is based on studies investigating the mechanism of denatonium-induced calcium signaling [6].

- **Cell Preparation:** Isolate taste cells from animal models (e.g., mouse, rat, or mudpuppy). Transgenic models with tagged gustducin (e.g., GFP) can help identify bitter-responsive cells.
- **Dye Loading:** Load cells with a fluorescent, ratiometric calcium indicator dye (e.g., Fura-2 AM).
- **Baseline Recording:** Place cells on a fluorescence microscope and record baseline intracellular calcium ($[Ca^{2+}]_i$) levels.
- **Stimulus Application:**

- **Acute/Short-term:** Apply **denatonium chloride** (e.g., 1-10 mM) for a brief period (30-60 seconds) to observe the initial $[Ca^{2+}]_i$ spike from internal stores.
- **Prolonged:** Apply denatonium for several minutes to observe the sustained $[Ca^{2+}]_i$ phase dependent on calcium influx.
- **Pharmacological Confirmation:**
 - To confirm SOC involvement, deplete internal calcium stores prior to denatonium application using a drug like thapsigargin (a SERCA pump inhibitor). This should prevent the subsequent response to denatonium.
 - Application of denatonium after store depletion will primarily show the SOC-mediated calcium influx component.
- **Data Analysis:** Quantify changes in fluorescence ratio to determine the amplitude and kinetics of $[Ca^{2+}]_i$ responses.

Critical Data Gaps and Recommendations

This guide was constrained by the search results, which lack a modern, full safety data sheet and extensive toxicological data. For regulatory and laboratory safety purposes, you must take the following steps:

- **Obtain an Official SDS:** Always source the most recent Safety Data Sheet directly from your chemical supplier before handling **Denatonium Chloride**.
- **Consult Specialized Databases:** For a complete toxicity profile, search authoritative toxicological databases like those from the **EPA, NIH, or ECHA**.

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References

1. CAS#: 1674-99-3 Denatonium chloride [chemicalbook.com]
2. | CAS#:1674-99-3 | Chemsrce Denatonium chloride [chemsrc.com]
3. - Wikipedia Denatonium [en.wikipedia.org]
4. of Interaction with the bitter taste denatonium chloride receptor [link.springer.com]

5. [sciencedirect.com/topics/agricultural-and-biological-sciences...](https://www.sciencedirect.com/topics/agricultural-and-biological-sciences...) [sciencedirect.com]

6. Taste receptor cell responses to the bitter stimulus denatonium ... [pubmed.ncbi.nlm.nih.gov]

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